

Navigating the Synthesis and Purification of N-Nitroso-Vildagliptin: A Technical Guide

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Compound of Interest

Compound Name: *N-Nitroso-Vildagliptin*

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A Comprehensive Technical Guide for Researchers, Scientists, and Drug Development Professionals on the Synthesis and Purification of the **N-Nitroso-Vildagliptin** Impurity.

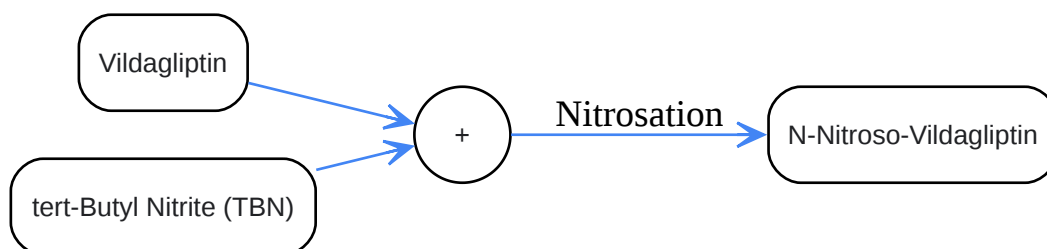
This in-depth guide provides a detailed overview of the chemical synthesis and purification of **N-Nitroso-Vildagliptin**, a nitrosamine impurity of the anti-diabetic drug Vildagliptin. Given the classification of nitrosamines as probable human carcinogens, the control of such impurities is of paramount importance in pharmaceutical manufacturing. This document outlines the synthetic pathway, offers detailed experimental protocols, and presents purification strategies to obtain **N-Nitroso-Vildagliptin** as a reference standard for analytical method development and validation.

Chemical Synthesis of N-Nitroso-Vildagliptin

The formation of **N-Nitroso-Vildagliptin** occurs through the nitrosation of the secondary amine moiety present in the Vildagliptin structure. This reaction is typically achieved using a nitrosating agent under controlled conditions.

Synthesis Pathway:

The most commonly cited method for the synthesis of **N-Nitroso-Vildagliptin** involves the reaction of Vildagliptin with a nitrosating agent such as tert-butyl nitrite (TBN). The reaction proceeds by the electrophilic attack of the nitrosonium ion (NO^+), generated from the nitrosating agent, on the lone pair of electrons of the secondary amine in Vildagliptin.



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Caption: Chemical synthesis of **N-Nitroso-Vildagliptin**.

Experimental Protocol: Synthesis via Nitrosation with tert-Butyl Nitrite

This protocol is based on established nitrosation procedures for secondary amines.

- Materials:
 - Vildagliptin
 - tert-Butyl Nitrite (TBN)
 - Dichloromethane (DCM), analytical grade
 - Round-bottom flask with a magnetic stirrer
 - Dropping funnel
 - Ice bath
- Procedure:
 - In a clean, dry round-bottom flask, dissolve Vildagliptin in dichloromethane (approximately 10 mL per gram of Vildagliptin).

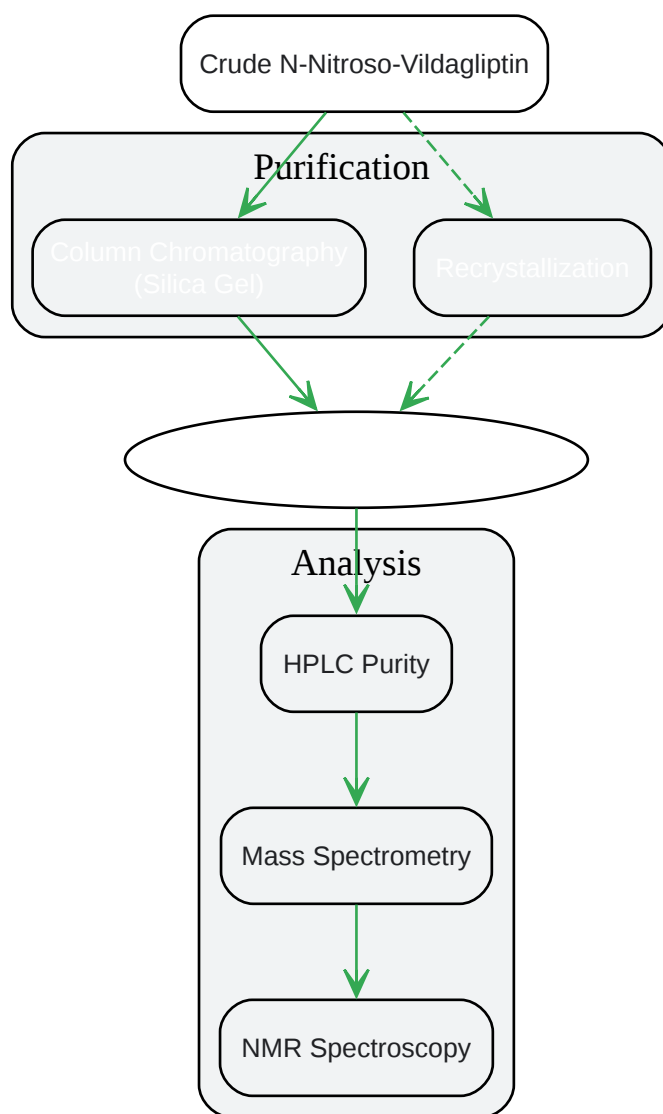
- Cool the stirred solution to 0-5 °C using an ice bath.
- Slowly add a molar excess of tert-butyl nitrite (approximately 1.2 equivalents) dropwise to the solution over 15-20 minutes, maintaining the temperature below 5 °C.
- Continue stirring the reaction mixture at 0-5 °C and monitor the progress of the reaction by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) until the starting material is consumed (typically 1-3 hours).
- Upon completion, carefully quench the reaction by adding deionized water.
- Transfer the mixture to a separatory funnel, and separate the organic layer.
- Wash the organic layer sequentially with 5% sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude **N-Nitroso-Vildagliptin**.

Purification of N-Nitroso-Vildagliptin

The crude product obtained from the synthesis requires purification to remove unreacted starting materials, reagents, and by-products. The choice of purification method depends on the scale of the synthesis and the required purity of the final product.

Purification and Analysis Workflow:

A logical workflow for the purification and subsequent analysis of **N-Nitroso-Vildagliptin** is essential to ensure the quality of the reference standard.



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Caption: Workflow for purification and analysis.

Experimental Protocol: Purification by Column Chromatography

- Materials:
 - Crude **N-Nitroso-Vildagliptin**
 - Silica gel (230-400 mesh)
 - Hexane, analytical grade

- Ethyl acetate, analytical grade
- Chromatography column and accessories
- Procedure:
 - Prepare a slurry of silica gel in a low-polarity solvent mixture (e.g., 95:5 Hexane:Ethyl Acetate) and pack the chromatography column.
 - Dissolve the crude **N-Nitroso-Vildagliptin** in a minimal amount of dichloromethane.
 - Adsorb the crude product onto a small amount of silica gel and load it onto the packed column.
 - Elute the column with a gradient of increasing polarity, starting with a low percentage of ethyl acetate in hexane and gradually increasing the concentration of ethyl acetate.
 - Collect fractions and monitor by TLC to identify the fractions containing the pure product.
 - Combine the pure fractions and evaporate the solvent under reduced pressure to obtain the purified **N-Nitroso-Vildagliptin** as a solid.

Data Presentation: Quantitative Summary

The following table summarizes key quantitative data related to the synthesis and characterization of **N-Nitroso-Vildagliptin**.

Parameter	Value	Method/Conditions	Reference
Synthesis			
Reactants	Vildagliptin, tert-Butyl Nitrite	Nitrosation	[1]
Purity (post-synthesis)	99.04%	HPLC	[1]
Analytical Characterization			
Molecular Formula	C ₁₇ H ₂₄ N ₄ O ₃	-	[2]
Molecular Weight	332.4 g/mol	-	[2]
Mass (m/z)	333 [M+H] ⁺	LC-MS	[1]
¹ H NMR	Confirmed to structure	NMR Spectroscopy	[2]
Purity (Commercial Standard)	>95%	HPLC	[2]
Regulatory Guidance			
Status	Potential Genotoxic Impurity	-	[1][3]

Disclaimer: The experimental protocols provided are intended as a guide and should be adapted and optimized by qualified personnel in a controlled laboratory setting. Appropriate safety precautions must be taken when handling all chemicals, particularly potent compounds like nitrosamines.

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